

Commercial Sourcing and Experimental Applications of Ethyl 6-Hydroxyhexanoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

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Ethyl 6-hydroxyhexanoate is a versatile bifunctional molecule of significant interest in chemical synthesis, particularly in the development of pharmaceuticals and advanced materials. Its linear C6 backbone incorporates both a terminal hydroxyl group and an ethyl ester, making it a valuable building block for a variety of chemical transformations. This guide provides an in-depth overview of commercial suppliers for this reagent, its key chemical applications, and detailed experimental protocols for its use.

Commercial Supplier Analysis

The procurement of high-quality ethyl 6-hydroxyhexanoate is critical for reproducible research and development. A survey of prominent chemical suppliers reveals variations in purity, available quantities, and pricing. The following table summarizes the offerings from several key vendors to facilitate direct comparison.

Supplier	Product Number(s)	Purity	Available Quantities	Price (USD)
Sigma-Aldrich (MilliporeSigma)	374806	97%	10 g, 50 g	\$49.10 (10 g), \$158.00 (50 g)
TCI America (dist. by Fisher Scientific)	E13055G	≥95.0%	5 g	\$171.00[1]
MOLNOVA	M37399	98% (HPLC)	10 mg - 1 g	\$30 (10 mg) - \$305 (1 g)[2][3]
Lab Pro Inc.	E1305-5G, E1305-25G	Min. 95.0% (GC)	5 g, 25 g	Price not listed[4]
Adva Tech Group Inc.	LGC-TRC- E918970-10G	Inquire for purity	10 g	\$106.09[5]
Santa Cruz Biotechnology	sc-275133	Inquire for purity	Inquire for quantities	Inquire for price

Key Experimental Protocols

Ethyl 6-hydroxyhexanoate is a valuable starting material for a range of chemical syntheses. Below are detailed methodologies for some of its common applications.

Synthesis of Ethyl 6-acetoxyhexanoate

This procedure details the acetylation of the terminal hydroxyl group of ethyl 6-hydroxyhexanoate to yield the corresponding acetate ester, a compound with applications in fragrance chemistry.[6][7]

Materials:

- Ethyl 6-hydroxyhexanoate
- Acetic anhydride
- Pyridine

- Diethyl ether
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 6-hydroxyhexanoate in an excess of pyridine.
- Cool the solution in an ice bath and slowly add acetic anhydride dropwise with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by slowly adding deionized water.
- Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Wash the organic layer sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude ethyl 6-acetoxyhexanoate.
- The product can be further purified by silica gel chromatography.

Preparation of Ethyl 6-(trifluoromethylsulfonyloxy)hexanoate for Alkyl Triflate Synthesis

The conversion of the hydroxyl group to a triflate is an effective method for creating an excellent leaving group, facilitating subsequent nucleophilic substitution reactions.[8][9]

Materials:

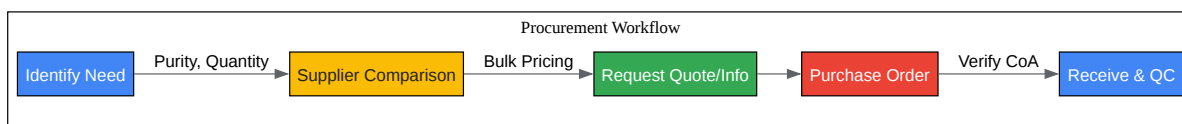
- Ethyl 6-hydroxyhexanoate
- Trifluoromethanesulfonic anhydride (Tf₂O)
- Pyridine or a non-nucleophilic base (e.g., 2,6-lutidine)
- Anhydrous dichloromethane (DCM)
- Anhydrous sodium sulfate

Procedure:

- Dissolve ethyl 6-hydroxyhexanoate in anhydrous dichloromethane in a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Add pyridine (or 2,6-lutidine) to the solution.
- Slowly add trifluoromethanesulfonic anhydride dropwise to the stirred solution. Maintain the temperature at 0 °C during the addition.
- After the addition is complete, stir the reaction mixture at 0 °C for 1-2 hours.
- Quench the reaction by the addition of cold water.
- Separate the organic layer and wash it sequentially with cold 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure at low temperature to yield the crude ethyl 6-(trifluoromethylsulfonyloxy)hexanoate. The product is often used immediately in the next step without further purification due to its potential instability.

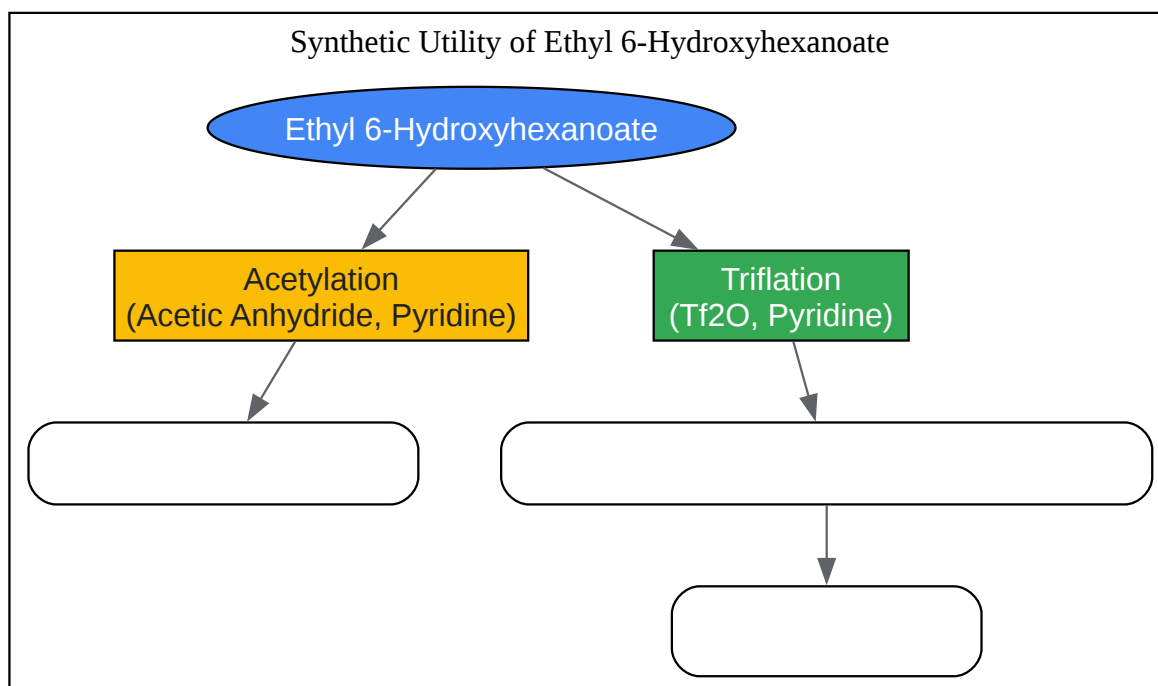
Visualizing Experimental Workflows and Chemical Logic

To further clarify the processes involved in the procurement and application of ethyl 6-hydroxyhexanoate, the following diagrams illustrate key workflows and relationships.



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Procurement workflow for acquiring ethyl 6-hydroxyhexanoate.



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Key synthetic transformations of ethyl 6-hydroxyhexanoate.

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